

Safety and Hazard Information for Cyanogen Iodide

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Compound of Interest

Compound Name: Cyanogen iodide

Cat. No.: B3343156

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Cyanogen iodide (ICN) is a highly toxic and volatile chemical compound. It is important to be aware of its properties and the necessary safety precautions.

Properties:

- **Appearance:** White, crystalline solid with a pungent odor.
- **Volatility:** It readily sublimates at room temperature, meaning it can turn into a gas, which poses a significant inhalation risk.
- **Reactivity:** It can react violently with certain substances and can be unstable, especially when heated.

Health Hazards:

- **Toxicity:** **Cyanogen iodide** is poisonous if inhaled, swallowed, or absorbed through the skin. It functions as a cyanide agent, interfering with the body's ability to use oxygen.
- **Symptoms of Exposure:** Exposure can cause a range of symptoms, including dizziness, headache, nausea, vomiting, rapid breathing, and convulsions. In severe cases, it can lead to loss of consciousness, respiratory failure, and death.
- **Irritant:** It is also a severe irritant to the eyes, skin, and respiratory tract.

Safety Precautions and Personal Protective Equipment (PPE):

- Engineering Controls: All work with **cyanogen iodide** must be conducted in a well-ventilated chemical fume hood to prevent the inhalation of its vapors.
- Personal Protective Equipment (PPE):
 - Respiratory Protection: A full-face respirator with a cartridge appropriate for cyanides and acid gases should be worn.
 - Eye Protection: Chemical safety goggles and a face shield are mandatory.
 - Skin Protection: Chemical-resistant gloves (e.g., nitrile, neoprene), a lab coat, and closed-toe shoes are required. In some situations, a full chemical-resistant suit may be necessary.

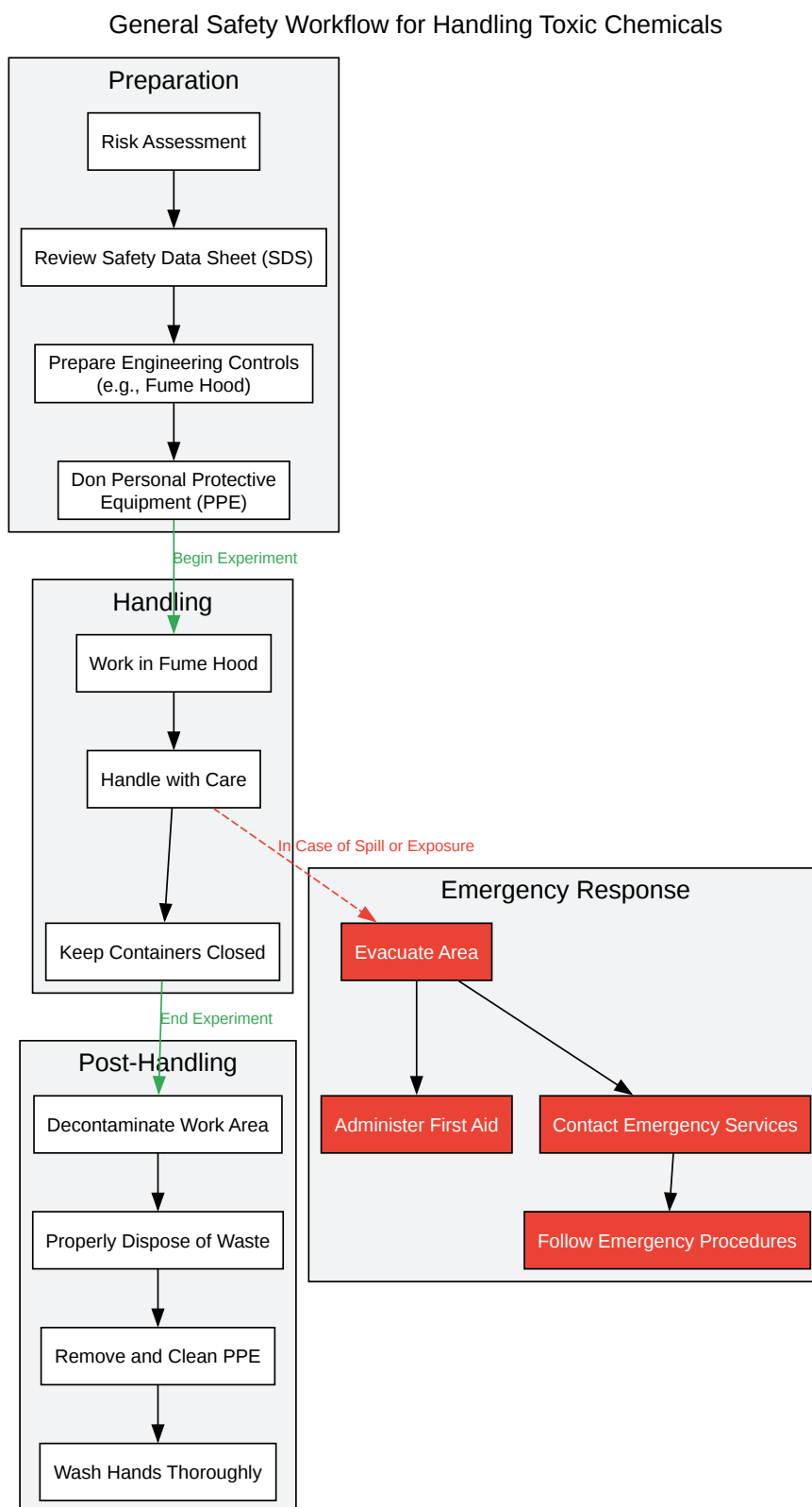
First Aid Measures:

- Inhalation: Move the person to fresh air immediately. If breathing is difficult, administer oxygen. If breathing has stopped, begin artificial respiration. Seek immediate medical attention.
- Skin Contact: Remove contaminated clothing and wash the affected area with soap and water for at least 15 minutes. Seek immediate medical attention.
- Eye Contact: Immediately flush the eyes with large amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- Ingestion: Do not induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention.

Handling and Storage:

- Storage: Store in a cool, dry, well-ventilated area in a tightly sealed, light-resistant container. It should be stored away from incompatible materials such as acids and bases.
- Handling: Avoid creating dust or allowing the substance to sublime into the work area. Use appropriate tools to handle the solid material.

Below is a diagram illustrating the general safety workflow when handling highly toxic chemicals like **cyanogen iodide**.



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Caption: General safety workflow for handling toxic chemicals.

For any work involving hazardous materials, always consult the specific Safety Data Sheet (SDS) for the chemical and follow all institutional and regulatory guidelines.

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